

Technical Support Center: Mucochloric Acid Handling and Disposal

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Compound of Interest

Compound Name: **Mucochloric acid**

Cat. No.: **B536451**

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This guide provides essential safety information, troubleshooting advice, and disposal protocols for **mucochloric acid**, tailored for research and development professionals. Adherence to these guidelines is critical to ensure personal safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What is **mucochloric acid** and what are its primary hazards?

Mucochloric acid (CAS 87-56-9), or (2Z)-2,3-dichloro-4-oxobut-2-enoic acid, is a white to light beige crystalline powder.^{[1][2][3]} It is a versatile intermediate in organic synthesis, notably in the production of herbicides and dyes.^{[1][2][4]} However, it presents significant health risks. It is classified as toxic if swallowed, causes severe skin burns and eye damage, and may provoke an allergic skin reaction.^{[5][6]} It is a strong irritant, a potent skin sensitizer, and has reported mutagenic activity.^{[1][6][7][8]} Inhalation may lead to respiratory irritation and chemical pneumonitis.^{[2][9]}

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **mucochloric acid**?

Due to its corrosive and toxic nature, a comprehensive PPE strategy is required. Always work within a certified chemical fume hood.^{[5][6]} The following table summarizes the required PPE.

Q3: What are the proper storage conditions for **mucochloric acid**?

Mucochloric acid should be stored in a cool, dry, and well-ventilated area, at temperatures below 30°C.[1][10] Containers must be kept tightly closed and stored in a locked area accessible only to authorized personnel.[6][10] It is incompatible with and must be stored away from strong oxidizing agents and strong bases.[6]

Q4: What are the immediate first aid steps in case of an exposure?

Immediate and decisive action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[6][9][10] Seek immediate medical attention from an ophthalmologist.[10]
- Skin Contact: Instantly remove all contaminated clothing.[6][10] Rinse the affected skin area thoroughly with water.[9][10] A physician must be consulted immediately.[10]
- Inhalation: Move the individual to fresh air and ensure they are comfortable for breathing.[6][10] Call a poison center or doctor without delay.[10]
- Ingestion: If the person is conscious, have them drink one or two glasses of water.[6][10] Do NOT induce vomiting.[6][10] Seek immediate medical attention.[10]

Q5: How should **mucochloric acid** waste be disposed of?

All **mucochloric acid** waste is considered hazardous.[11] It must be disposed of in accordance with all local, state, and federal regulations.[10] Waste should be collected in its original container or a designated, properly labeled hazardous waste container.[10] Do not mix **mucochloric acid** waste with other chemical waste streams.[10] Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal.[6][10]

Data Summaries

Table 1: Physicochemical Properties of **Mucochloric Acid**

Property	Value	Source(s)
CAS Number	87-56-9	[1][3][6][7]
Molecular Formula	C ₄ H ₂ Cl ₂ O ₃	[3][7]
Molecular Weight	168.96 g/mol	[3][5][7]
Appearance	White to light beige / Colorless to yellowish crystalline solid	[1][2][5]
Melting Point	125-128 °C	[1][5][7]
Solubility	Slightly soluble in cold water; soluble in hot water, alcohol, ether, and hot benzene.	[5][7][12]
Vapor Pressure	0.001 mmHg	[2][5]

Table 2: GHS Hazard Classification for **Mucochloric Acid**

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	3	H301: Toxic if swallowed	Danger
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage	Danger
Skin Sensitization	1	H317: May cause an allergic skin reaction	Warning
Germ Cell Mutagenicity	1B	May cause genetic defects	Danger
Aquatic Toxicity (Acute)	1	H400: Very toxic to aquatic life	Warning
Aquatic Toxicity (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects	Warning

(Source:[5][6][13])

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Wear two pairs of chemical-resistant gloves ("double-gloving"), such as nitrile or neoprene.	Protects against severe skin burns, irritation, and sensitization.[7][8][14]
Eye/Face Protection	Chemical safety goggles and a full-face shield.	Protects against severe eye damage and splashes.[6][7][14]
Skin/Body Protection	Chemical-resistant lab coat and closed-toe shoes. Discard contaminated shoes.	Prevents skin contact and contamination of personal clothing.[11]
Respiratory Protection	All work must be conducted in a certified chemical fume hood.	Prevents inhalation of dusts, which can cause respiratory tract irritation.[2][5]

Troubleshooting and Experimental Protocols

Q: I have spilled less than 10 grams of solid **mucochloric acid** inside the fume hood. How do I clean it up?

A: For small, contained spills, follow the protocol below. If the spill is larger or occurs outside a fume hood, evacuate the area and contact your institution's EHS department immediately.[15]

Protocol 1: Small Spill Cleanup (<10g, solid, in-hood)

- Ensure Safety: Keep the fume hood sash as low as possible. Ensure you are wearing all PPE as described in Table 3.
- Containment: Do not use water. Gently cover the spill with an inert absorbent material like vermiculite, sand, or earth.[11]

- Collection: Carefully sweep or scoop the mixture into a designated, labeled hazardous waste container.[\[6\]](#)[\[11\]](#) Avoid generating dust.[\[10\]](#)
- Decontamination: Wipe the spill area with a cloth dampened with soap and water. Place the cleaning materials into the same hazardous waste container.
- Disposal: Seal the container and arrange for disposal through your EHS department.
- Hygiene: Wash hands thoroughly after the cleanup is complete.

Q: My experiment generated a dilute aqueous waste solution of **mucochloric acid**. Can I neutralize it before disposal?

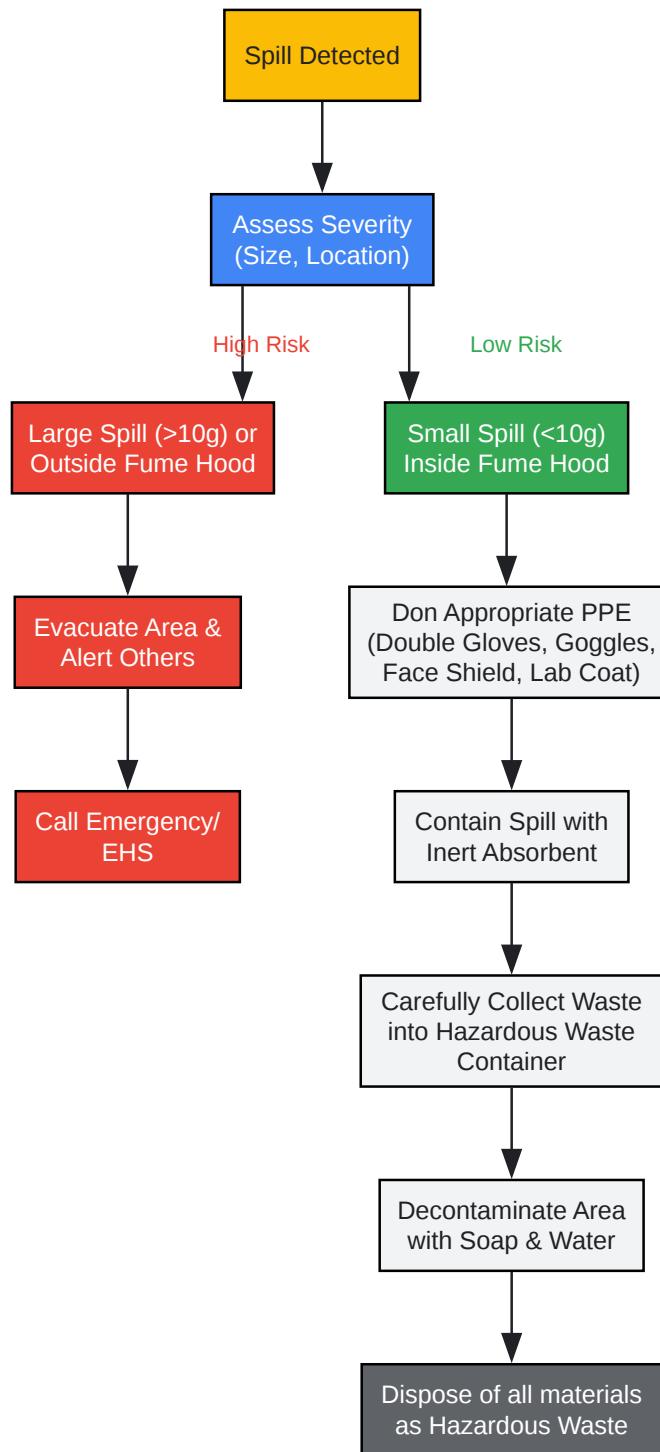
A: Yes, neutralization is a recommended step to reduce the corrosivity of the waste stream before collection. This procedure must be performed with extreme caution inside a chemical fume hood.

Protocol 2: Neutralization of Aqueous **Mucochloric Acid** Waste

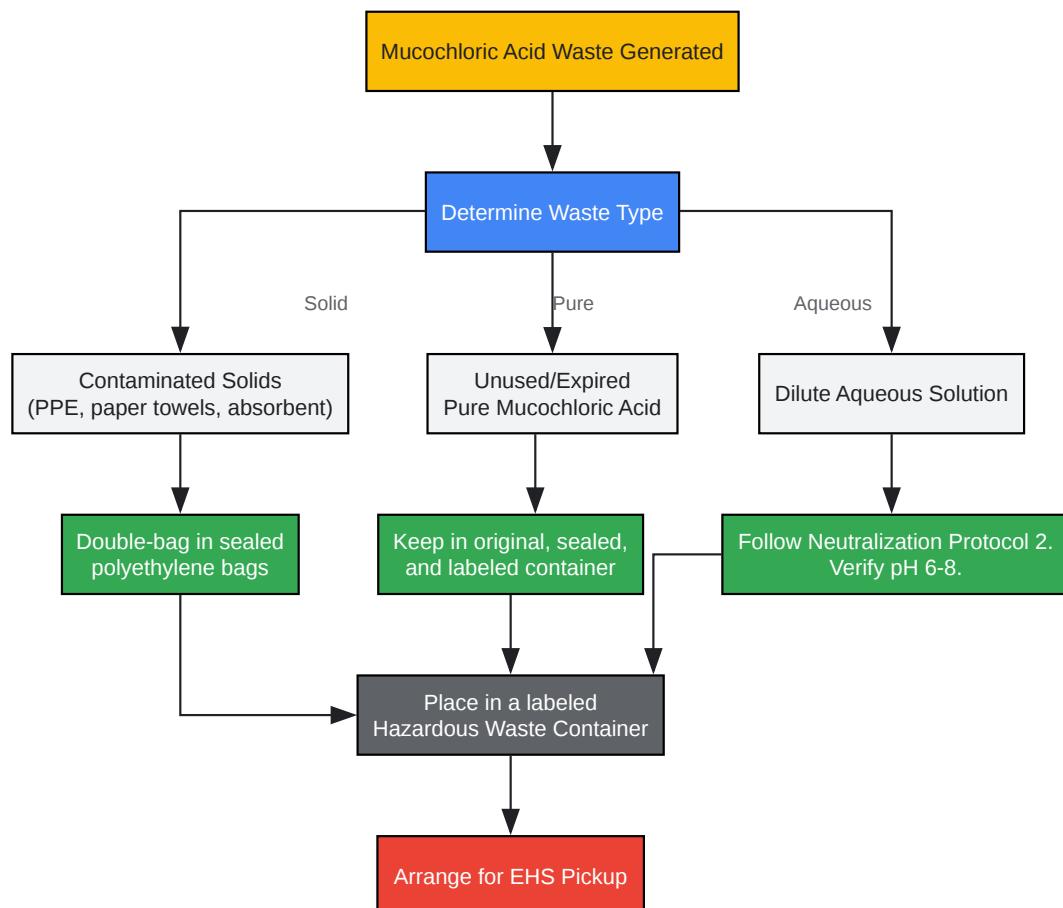
- Preparation: Perform all steps in a certified chemical fume hood while wearing full PPE. Place the beaker containing the acidic solution in a larger secondary container (e.g., an ice bath) to manage any heat generated.
- Select Base: Use a weak base such as a 5% sodium bicarbonate solution or soda ash (sodium carbonate). Avoid strong bases, as they can cause a violent reaction.[\[6\]](#)
- Slow Addition: While stirring the **mucochloric acid** solution gently, add the weak base solution very slowly using a pipette or burette. The reaction will produce CO₂ gas, so effervescence is expected. Add the base dropwise to control the reaction rate.
- Monitor pH: Periodically check the pH of the solution using a calibrated pH meter or pH strips. Continue adding base until the pH is in the neutral range (pH 6-8).
- Collection: Once neutralized, transfer the solution to a clearly labeled hazardous waste container for aqueous chemical waste.

- Disposal: Contact your EHS department for proper disposal of the neutralized waste. Do not pour down the drain.[10][15]

Workflow and Process Diagrams

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Caption: Emergency response workflow for a **mucochloric acid** spill.



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Caption: Decision tree for **mucochloric acid** waste disposal.

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